

Essential Procedures for the Safe Disposal of Dane Salt

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Compound of Interest

Compound Name: *Dane Salt*

CAS No.: *961-69-3*

Cat. No.: *B1371531*

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This document provides a comprehensive guide to the proper disposal procedures for **Dane Salt**, a compound utilized in various research and pharmaceutical development applications. Due to the absence of specific manufacturer's disposal protocols, **Dane Salt** should be treated as a hazardous chemical, and the following procedures are based on established best practices for laboratory hazardous waste management.

Chemical and Physical Properties of Dane Salt Variants

Understanding the properties of **Dane Salt** is the first step in safe handling and disposal. The following table summarizes key data for different forms of this compound.

Property	D(-)-Alpha-Phenylglycine ethyl potassium Dane Salt	D-p-Hydroxyphenylglycine dane salt
CAS Number	961-69-3[1]	69416-61-1[2]
Molecular Formula	C ₁₄ H ₁₆ KNO ₄ [1][3]	C ₁₃ H ₁₅ KNO ₅ [4]
Molecular Weight	301.38 g/mol [1]	304.36 g/mol [4]
Appearance	White to off-white crystalline powder[1][3]	Not specified
Solubility	Highly soluble in water, slightly soluble in ethanol[3]	Soluble in water[1]
Melting Point	Approximately 232 to 234 °C[3]	Not specified
Density	1.306 g/cm ³ [3]	Not specified

Hazard Identification and Safety Precautions

A safety data sheet for D(-)-4-Hydroxyphenylglycine **dane salt** indicates the following hazards:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Given these potential hazards, all handling and disposal procedures must be conducted with appropriate personal protective equipment (PPE), including but not limited to:

- Impervious gloves (e.g., nitrile rubber)
- Chemical safety goggles or a face shield
- A standard laboratory coat

- Use of a fume hood to avoid inhalation of dust or aerosols

Step-by-Step Disposal Protocol for Dane Salt

The following protocol outlines the necessary steps for the safe disposal of **Dane Salt** and associated contaminated materials. This procedure is designed to prevent environmental contamination and ensure personnel safety.

1. Segregation and Collection:

- All **Dane Salt** waste, including unused or expired product, contaminated labware (e.g., weigh boats, pipette tips), and contaminated PPE, must be collected in a dedicated and clearly labeled hazardous waste container.
- Do not mix **Dane Salt** waste with other incompatible waste streams.

2. Waste Container Selection and Labeling:

- Use a container that is chemically compatible with **Dane Salt**. A high-density polyethylene (HDPE) container is generally a suitable choice.
- The container must be in good condition with a secure, leak-proof lid.
- Label the container clearly with "Hazardous Waste," the name "**Dane Salt**," and the date when the first waste was added.

3. Storage:

- Store the sealed hazardous waste container in a designated, secure, and well-ventilated waste accumulation area.
- The storage area should be away from general laboratory traffic and incompatible materials.

4. Spill Management:

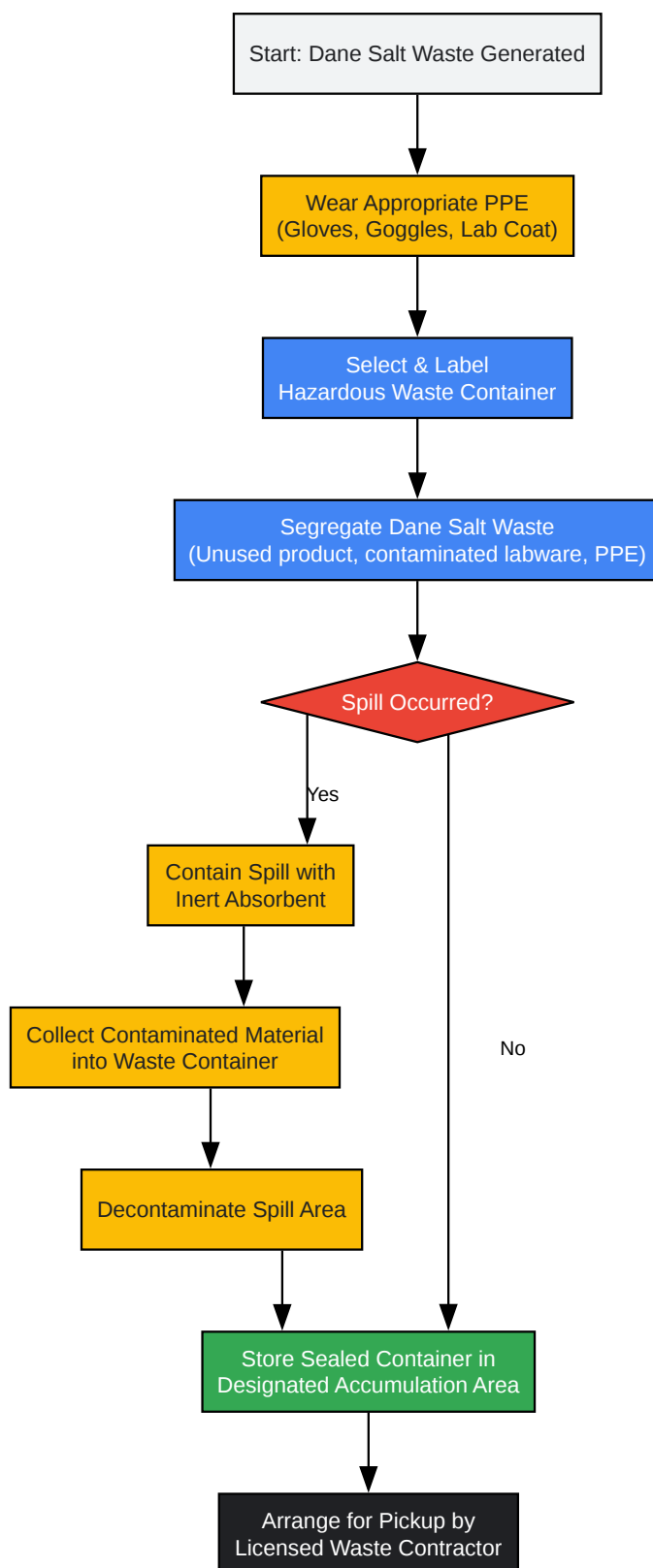
- In the event of a spill, evacuate the immediate area.
- Ensure the area is well-ventilated, preferably within a fume hood.
- Contain the spill using an inert absorbent material such as vermiculite, sand, or earth.
- Carefully sweep or scoop the contained material into the designated hazardous waste container, avoiding the generation of dust.
- Clean the spill area thoroughly with a suitable decontamination solution.
- Dispose of all materials used for cleanup as hazardous waste.

5. Final Disposal:

- Arrange for the collection of the hazardous waste container by a licensed environmental waste management contractor.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
- Do not dispose of **Dane Salt** down the drain or in the regular trash.[5]

Logical Workflow for Dane Salt Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Dane Salt**.



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Caption: Logical workflow for the safe disposal of **Dane Salt**.

By adhering to these procedures, laboratory personnel can effectively manage **Dane Salt** waste, minimizing risks and ensuring compliance with safety regulations. Always consult your institution's specific hazardous waste management guidelines.

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References

- [1. apicule.com \[apicule.com\]](https://www.apicule.com)
- [2. aksci.com \[aksci.com\]](https://www.aksci.com)
- [3. D\(-\)Alpha-Phenylglycine Ethyl Potassium Dane Salt \(E,K\) BP EP USP CAS 961-69-3 Manufacturers and Suppliers - Price - Fengchen \[fengchengroup.com\]](#)
- [4. D-p-Hydroxyphenylglycine dane salt | C13H15KNO5 | CID 123133870 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/D-p-Hydroxyphenylglycine-dane-salt)
- [5. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
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